

Promecarb: A Technical Guide to its Chemical Properties and Solubility

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Compound of Interest

Compound Name: Promecarb

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This in-depth technical guide provides a comprehensive overview of the core chemical properties and solubility profile of **Promecarb**. All quantitative data is presented in structured tables for ease of reference and comparison. Furthermore, this guide details standardized experimental protocols for the determination of these key physicochemical parameters, offering valuable insights for laboratory professionals.

Core Chemical Properties of Promecarb

Promecarb, a carbamate insecticide, possesses a distinct set of physical and chemical characteristics that dictate its environmental fate and biological activity. A summary of these properties is provided in the table below.

Property	Value
IUPAC Name	3-Methyl-5-(propan-2-yl)phenyl methylcarbamate[1]
Chemical Formula	C ₁₂ H ₁₇ NO ₂ [1][2][3]
Molecular Weight	207.27 g/mol [2][3][4]
CAS Number	2631-37-0[4]
Appearance	Colorless, almost odorless crystalline solid[4][5]
Melting Point	87-87.5 °C (189-190 °F)[2][4][6][7]
Boiling Point	117 °C at 0.1 mmHg; 243 °F at 0.01 mmHg[4][6]
Density	Approximately 1.0 g/cm ³ [2]

Solubility of Promecarb

The solubility of a compound is a critical parameter, influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation possibilities. **Promecarb** exhibits varied solubility in aqueous and organic solvents.

Solvent	Solubility
Water	91 mg/L at room temperature[4][8]
Carbon Tetrachloride	100-200 g/L[4]
Xylene	100-200 g/L[4]
Cyclohexanol	200-400 g/L[4]
Cyclohexanone	200-400 g/L[4]
General	Soluble in polar organic solvents and alcohol[4][5]

Experimental Protocols for Physicochemical Characterization

The accurate determination of chemical properties is fundamental to chemical research and development. The following are detailed methodologies for the key experiments cited in this guide, based on internationally recognized standards such as the OECD Guidelines for the Testing of Chemicals.^{[1][3][4][6]}

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **Promecarb** is packed into a capillary tube, which is sealed at one end.^[9]
- **Apparatus:** A melting point apparatus, such as a Thiele tube or a modern digital instrument, is used. The apparatus contains a heating block or oil bath and a thermometer or temperature probe.
- **Heating:** The capillary tube is placed in the heating block, and the temperature is raised gradually.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which the last solid particle disappears are recorded as the melting range. For a pure compound, this range is typically narrow.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small volume of the liquid substance is placed in a small test tube or fusion tube.
- **Apparatus:** A boiling point apparatus, often similar to a melting point apparatus but adapted for liquids, is used. A common method involves placing a small, inverted capillary tube into the liquid.[\[2\]](#)[\[5\]](#)
- **Heating:** The sample is heated slowly and uniformly.[\[2\]](#)
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the inverted capillary. The boiling point is the temperature at which, upon slight cooling, the liquid just begins to be drawn back into the capillary tube.[\[2\]](#)

Determination of Density

Density is the mass of a substance per unit volume. For a solid, this can be determined by several methods.

Methodology (for solids):

- **Mass Measurement:** The mass of a sample of **Promecarb** is accurately measured using an analytical balance.[\[10\]](#)
- **Volume Determination by Liquid Displacement:**
 - A graduated cylinder is partially filled with a liquid in which **Promecarb** is insoluble, and the initial volume is recorded.
 - The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged.
 - The new volume is recorded. The difference between the final and initial volumes gives the volume of the solid.[\[11\]](#)
- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume.[\[10\]](#)

Determination of Solubility in Organic Solvents

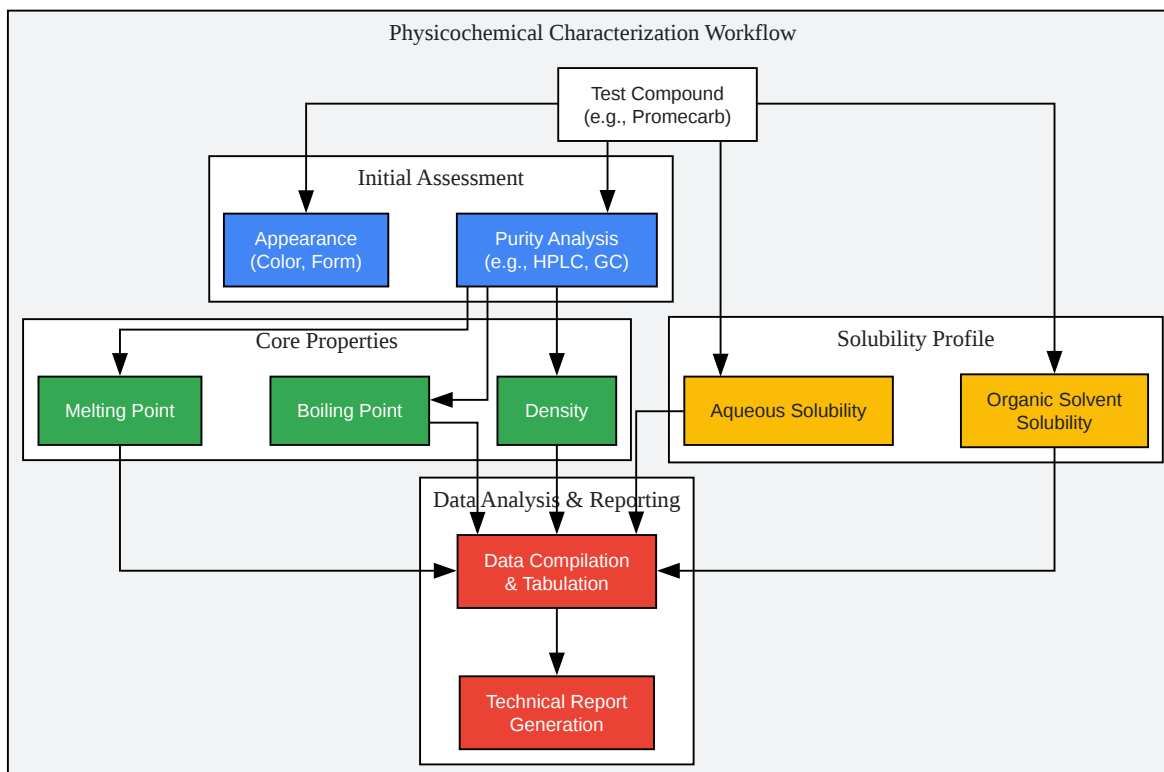
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology:

- Sample Preparation: A known mass of **Promecarb** is placed in a vial or test tube.[\[12\]](#)
- Solvent Addition: A specific volume of the organic solvent is added to the vial.[\[12\]](#)
- Equilibration: The mixture is agitated (e.g., by stirring or shaking) at a constant temperature for a sufficient period to ensure equilibrium is reached.[\[12\]](#)
- Observation and Quantification: The mixture is visually inspected to see if the solid has completely dissolved. If not, more solvent is added incrementally until dissolution occurs. The solubility is then expressed as the mass of solute that dissolves in a given volume or mass of solvent at a specific temperature. For more precise measurements, analytical techniques such as spectroscopy or chromatography can be used to determine the concentration of the dissolved solute in a saturated solution.

Physicochemical Characterization Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of a chemical compound like **Promecarb**.



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Caption: Logical workflow for the physicochemical characterization of a chemical compound.

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- To cite this document: BenchChem. [Promecarb: A Technical Guide to its Chemical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155259#promecarb-chemical-properties-and-solubility-in-organic-solvents]

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